

Safety, handling, and MSDS for 2-Trifluoromethylbenzylsulfonyl chloride

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Compound of Interest

Compound Name: 2-Trifluoromethylbenzylsulfonyl chloride

Cat. No.: B1302853

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An In-depth Technical Guide on the Safety, Handling, and MSDS of 2-(Trifluoromethyl)benzenesulfonyl Chloride

Disclaimer: The following information is based on available Safety Data Sheets (SDS) for 2-(Trifluoromethyl)benzenesulfonyl chloride. The initial request specified "2-Trifluoromethylbenzylsulfonyl chloride," which is a distinct chemical compound. This guide pertains to the benzenesulfonyl derivative due to the availability of comprehensive safety data. Researchers, scientists, and drug development professionals should always consult the specific SDS for the exact compound in use.


Chemical Identification and Physical Properties

2-(Trifluoromethyl)benzenesulfonyl chloride is a chemical intermediate utilized in laboratory settings for the synthesis of various compounds.^[1] Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Value	Reference
Chemical Formula	C ₇ H ₄ ClF ₃ O ₂ S	[1]
Molecular Weight	244.62 g/mol	[1]
CAS Number	776-04-5	[1]
Appearance	Colorless to light yellow solid or liquid	[1][2]
Melting Point	22 - 25 °C / 71.6 - 77 °F	[1][2]
Boiling Point	133 - 135 °C / 271.4 - 275 °F	[1][2]
Flash Point	> 110 °C / > 230 °F	[2]
Density	1.585 g/cm ³	[2]
Solubility	No data available. Reacts with water.	[1]

Hazard Identification and Classification

This compound is classified as a hazardous substance and requires careful handling to avoid severe injury.[1][2]

Hazard Class	GHS Classification	Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 1B	 alt text	Danger	H314: Causes severe skin burns and eye damage.[1][2]

Precautionary Statements:

- Prevention:
 - P260: Do not breathe dust/fume/gas/mist/vapors/spray.[1]

- P264: Wash face, hands and any exposed skin thoroughly after handling.[\[2\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)[\[2\]](#)
- Response:
 - P301 + P330 + P331: IF SWALLOWED: rinse mouth. Do NOT induce vomiting.[\[2\]](#)
 - P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[\[2\]](#)
 - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[2\]](#)
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[2\]](#)
 - P310: Immediately call a POISON CENTER or doctor.[\[2\]](#)
- Storage:
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[\[2\]](#)
 - P405: Store locked up.[\[1\]](#)
- Disposal:
 - P501: Dispose of contents/ container to an approved waste disposal plant.[\[2\]](#)

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is critical to ensure the safety of laboratory personnel.

Handling

- Wear appropriate personal protective equipment (PPE) as detailed in Section 5.[\[2\]](#)
- Use this compound only in a well-ventilated area, preferably under a chemical fume hood.[\[2\]](#)

- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe dust, vapors, mist, or gas.[2]
- Wash hands thoroughly after handling.[2]
- Keep away from incompatible materials such as strong oxidizing agents and bases.[1]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[2]
- Keep away from water and moisture, as it is moisture-sensitive.[3]
- Store in a designated corrosives area.[2]
- Recommended storage temperature is between 2 °C and 8 °C.[4]



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A logical workflow for the safe handling of 2-(Trifluoromethyl)benzenesulfonyl chloride.

Emergency Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower for at least 15 minutes. Seek immediate medical attention.[2]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including hydrogen chloride, sulfur oxides, and hydrogen fluoride.[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Accidental Release Measures:

- Evacuate personnel to safe areas.
- Wear appropriate personal protective equipment.
- Ensure adequate ventilation.

- Absorb spillage with inert absorbent material (e.g., sand, earth, diatomaceous earth).
- Collect and place in a suitable, closed container for disposal.
- Do not let the product enter drains.

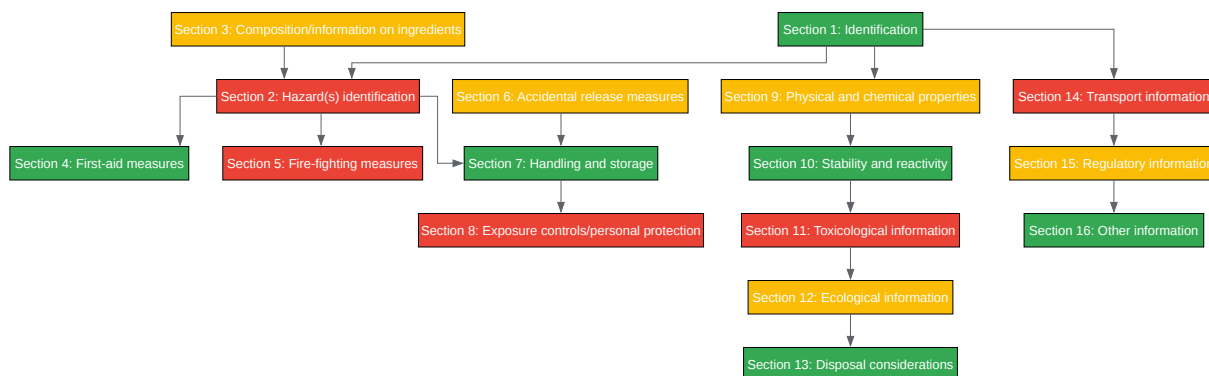
Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to minimize exposure.

- Engineering Controls:
 - Use in a well-ventilated area with a chemical fume hood.
 - Ensure eyewash stations and safety showers are close to the workstation.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.^[7]
 - Skin Protection: Wear impervious protective clothing, including gloves (e.g., nitrile rubber) and a lab coat.^{[2][7]}
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA-approved respirator.^[2]

Material Safety Data Sheet (MSDS) Structure

The MSDS for 2-(Trifluoromethyl)benzenesulfonyl chloride provides comprehensive safety information.



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Key sections of a Material Safety Data Sheet (MSDS).

Stability and Reactivity

- Reactivity: Reacts with water.[8]
- Chemical Stability: Stable under recommended storage conditions.[1] It is sensitive to moisture.[3]
- Possibility of Hazardous Reactions: No information available.
- Conditions to Avoid: Exposure to moist air or water.[8]

- Incompatible Materials: Strong oxidizing agents, strong bases, and water.[4][8]
- Hazardous Decomposition Products: Under fire conditions, it may decompose to produce carbon monoxide, carbon dioxide, sulfur oxides, hydrogen chloride gas, and hydrogen fluoride.[6]

Toxicological and Ecological Information

- Toxicological Information: The toxicological properties have not been fully investigated.[1] The primary health hazard is its corrosive nature, causing severe skin burns and eye damage upon contact.[2][8]
- Ecological Information: No specific data is available. It is advised to prevent the substance from entering drains and water sources.[1]

This technical guide provides a comprehensive overview of the safety, handling, and MSDS information for 2-(Trifluoromethyl)benzenesulfonyl chloride. All personnel handling this substance must be thoroughly trained on its hazards and the necessary safety precautions. Always refer to the most current Safety Data Sheet provided by the manufacturer before use.

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